

Dimethyl Dithiophosphate: A Comprehensive Technical Guide to its Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Dimethyl dithiophosphate
CAS No.:	32534-66-0
Cat. No.:	B14478535

[Get Quote](#)

Abstract: This technical guide provides an in-depth exploration of **dimethyl dithiophosphate**, a versatile organophosphorus compound with significant industrial applications. The document is structured to offer a comprehensive understanding of its chemical properties, synthesis, and primary uses, particularly in mineral flotation and as a lubricant additive. Detailed mechanistic insights, experimental protocols, and quantitative data are presented to support the scientific discourse. This guide is intended for researchers, scientists, and professionals in drug development seeking a thorough understanding of **dimethyl dithiophosphate's** multifaceted roles.

Introduction to Dimethyl Dithiophosphate

O,O-Dimethyl dithiophosphoric acid, commonly referred to as **dimethyl dithiophosphate** (DMDTP), is an organophosphorus compound with the chemical formula $(\text{CH}_3\text{O})_2\text{PS}_2\text{H}$.^[1] It is a colorless liquid, though industrial-grade samples may appear darker.^[1] This compound and its derivatives are pivotal in various industrial processes due to their unique chemical properties.

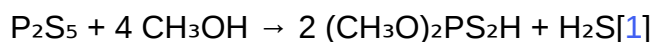
1.1. Chemical Structure and Properties

The structure of **dimethyl dithiophosphate** features a central phosphorus atom double-bonded to one sulfur atom and single-bonded to another sulfur atom and two methoxy groups. This dithiophosphate moiety is the source of its reactivity and diverse applications.

- Molecular Formula: $C_2H_7O_2PS_2$ [2]
- Molecular Weight: 158.18 g/mol [2]
- CAS Number: 756-80-9[3]
- Appearance: Colorless liquid[1]
- Boiling Point: 62–64 °C at 0.5 mm Hg[1]

1.2. Synthesis and Production

Dimethyl dithiophosphoric acid is primarily synthesized by the reaction of phosphorus pentasulfide (P_2S_5) with methanol (CH_3OH).[1][4]



This reaction is typically carried out in a controlled temperature range to ensure high yield and purity.[4] The resulting product is a key intermediate in the synthesis of various other commercially important chemicals.[5]

Application in Mineral Flotation

Dimethyl dithiophosphate and its salts are widely used as collectors in the froth flotation process for the separation of sulfide minerals.[6][7] Froth flotation is a method for selectively separating hydrophobic materials from hydrophilic ones, making it a cornerstone of the mining industry for concentrating valuable minerals from ore.[8][9]

2.1. Mechanism of Action as a Collector

In froth flotation, collectors are chemicals that selectively adsorb onto the surface of the desired mineral particles, rendering them hydrophobic (water-repellent).[8] This hydrophobicity allows the mineral particles to attach to air bubbles that are passed through the mineral slurry.[9] The

bubble-particle aggregates then rise to the surface to form a froth, which is skimmed off, thereby concentrating the mineral.[8]

Dialkyl dithiophosphates are particularly effective collectors for sulfide ores of copper, lead, and zinc.[6][10] Their selectivity against iron sulfides like pyrite, especially in alkaline conditions, is a significant advantage in achieving high-grade concentrates.[6][10]

2.2. Factors Influencing Efficiency

The efficiency of **dimethyl dithiophosphate** as a collector is influenced by several factors:

- **pH:** The pH of the slurry affects the surface charge of the minerals and the ionization of the collector, thereby influencing its adsorption. Dithiophosphates are often effective in a pH range of 4 to 12.[11]
- **Particle Size:** Proper grinding of the ore to achieve optimal particle size is crucial for efficient flotation.[12]
- **Collector Dosage:** The concentration of the collector must be optimized to ensure sufficient hydrophobicity without unnecessary reagent consumption. Dosages can range from 20 to 100 grams per metric ton of ore.[11]
- **Presence of Other Reagents:** The performance of dithiophosphates can be enhanced or modified by the presence of other flotation reagents such as frothers, depressants, and activators.[8]

2.3. Experimental Protocol: Evaluating Flotation Efficiency

The following is a generalized laboratory protocol for evaluating the flotation performance of a collector like **dimethyl dithiophosphate**.

Objective: To determine the recovery and grade of a target mineral from an ore sample using **dimethyl dithiophosphate** as a collector.

Materials:

- Representative ore sample

- Laboratory flotation machine[13]
- Grinding mill
- **Dimethyl dithiophosphate** solution (e.g., Danafloat 233, an aqueous solution of dialkyl dithiophosphate)[14]
- Frother (e.g., pine oil or eucalyptus oil)[12]
- pH modifier (e.g., lime or soda ash)
- Assay equipment for mineral analysis

Procedure:

- Sample Preparation: Grind a representative sample of the ore to a predetermined particle size (e.g., 80% passing 75 μm).[13]
- Pulp Preparation: Prepare a slurry (pulp) of the ground ore with water in the flotation cell to a specific solids concentration.[13]
- Conditioning:
 - Adjust the pH of the pulp to the desired level using a pH modifier.
 - Add the **dimethyl dithiophosphate** collector and allow it to condition for a set period (e.g., 2 minutes) with agitation.[13]
 - Add the frother and condition for a shorter period (e.g., 1 minute).[13]
- Flotation:
 - Introduce air into the flotation cell to generate bubbles.[8]
 - Collect the froth (concentrate) for a specified time.
- Analysis:
 - Filter, dry, and weigh the collected concentrate and the remaining tailings.

- Assay the feed, concentrate, and tailings to determine the content of the target mineral.
- Calculation:
 - Calculate the mineral recovery and concentrate grade.

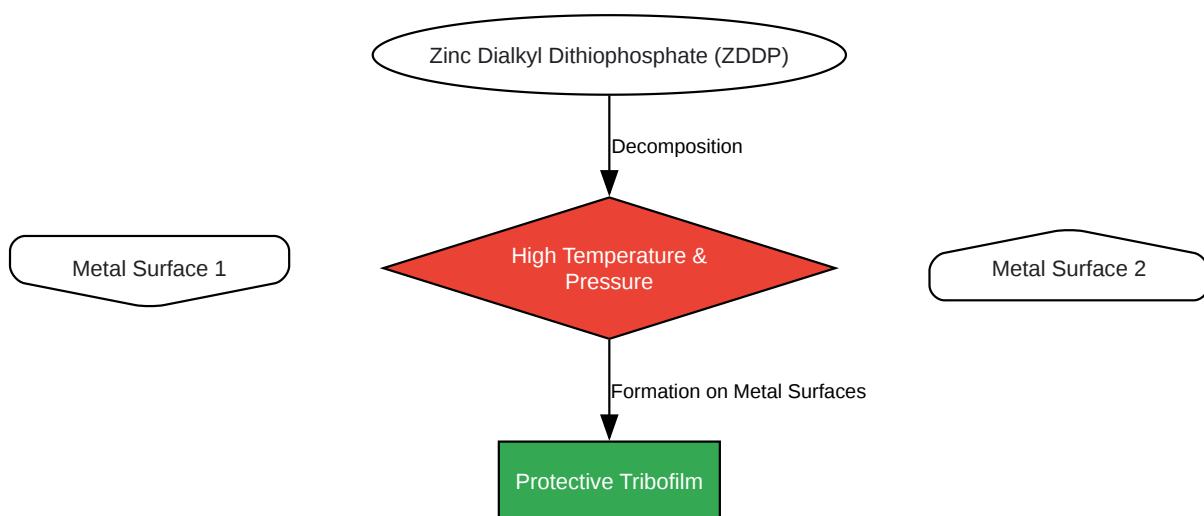
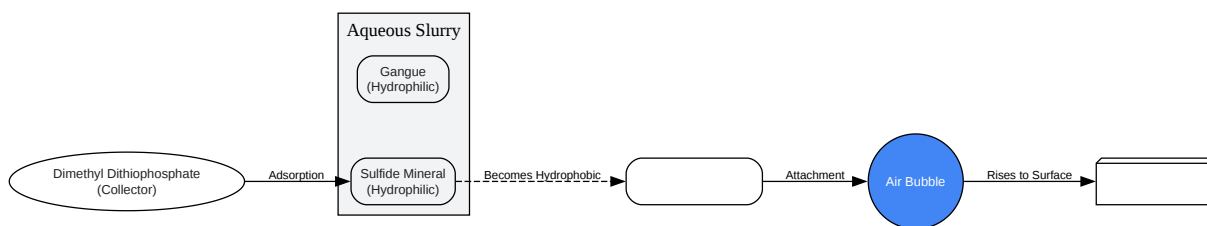
2.4. Quantitative Data Summary

The performance of different collectors can be compared by tabulating the recovery and grade of the valuable mineral under various conditions.

Collector	Dosage (g/t)	pH	Recovery (%)	Grade (%)
Dimethyl Dithiophosphate	50	9.0	92.5	25.3
Xanthate	50	9.0	90.1	24.8
Dithiophosphate 25	40	8.5	95.2	28.1

Note: The data in this table is illustrative and will vary depending on the specific ore and flotation conditions. Dithiophosphate 25 is noted for its effectiveness with copper, lead, and activated zinc sulfide ores.[6]

2.5. Diagram: Mechanism of **Dimethyl Dithiophosphate** in Flotation



[Click to download full resolution via product page](#)

Caption: ZDDP decomposes under heat and pressure to form a protective tribofilm on metal surfaces, preventing direct contact and wear.

Other Industrial Applications

Beyond its major roles in flotation and lubrication, **dimethyl dithiophosphate** and its derivatives have other important industrial uses.

4.1. Use in Pesticide Formulations

Dimethyl dithiophosphoric acid is a crucial intermediate in the synthesis of several organophosphate insecticides, including malathion and dimethoate. [1][15] These pesticides are vital in agriculture for protecting crops from insect damage. The dithiophosphate functional group is central to the formation of the active pesticidal molecule. The purity of the **dimethyl dithiophosphate** intermediate directly impacts the efficacy and safety of the final insecticide product.

4.2. Role in Chemical Synthesis

As a reactive organophosphorus compound, **dimethyl dithiophosphate** serves as a precursor in various organic synthesis reactions. Its salts can be used as starting materials for the preparation of a range of dithiophosphoric acid esters with applications in agrochemicals and other specialty chemicals. [5]

Emerging and Niche Applications

Research into dithiophosphates continues to explore new applications. Their ability to complex with metal ions has led to investigations into their use in areas such as:

- **Heavy Metal Removal:** Dithiophosphates have shown potential for use in water treatment processes to adsorb and remove heavy metal pollutants.
- **Biochemical Studies:** Due to their enzyme inhibitory properties, they can be used as tools in biochemical research to investigate biological mechanisms. The reference to "drug development professionals" in the intended audience may allude to the broader field of organic synthesis and the potential for dithiophosphate-based chemistries to be adapted for the synthesis of novel compounds with biological activity. However, direct applications in pharmaceuticals are not as well-established as their industrial uses.

Safety and Environmental Considerations

Dimethyl dithiophosphoric acid is a toxic and corrosive substance that can cause skin and eye irritation. [4] Proper handling procedures, including the use of personal protective equipment and adequate ventilation, are essential in industrial settings. [4] Organophosphate pesticides, derived from **dimethyl dithiophosphate**, can have significant environmental and health impacts. [16] Their use is regulated, and their metabolites, including **dimethyl dithiophosphate**, are monitored in humans as biomarkers of exposure. [17][18][19][20][21]

Conclusion

Dimethyl dithiophosphate is a compound of significant industrial importance, with its primary applications rooted in mineral flotation and lubrication technology. Its effectiveness as a selective collector for sulfide minerals and as a multifunctional anti-wear and antioxidant additive in lubricants has made it indispensable in these fields. Furthermore, its role as a key intermediate in the synthesis of widely used pesticides underscores its broad utility. Ongoing research continues to uncover new potential applications, highlighting the versatility of this important organophosphorus compound. A thorough understanding of its chemistry, mechanisms of action, and safe handling is crucial for its responsible and effective use in various scientific and industrial domains.

References

- Froth Flotation. (n.d.). Purdue University Department of Physics and Astronomy.
- Brief guide for doing the froth flotation test in laboratory. (2024, June 24). ZJH Minerals.
- Dimethoate Synthesis: The Role of Ammonium O,O-**Dimethyl Dithiophosphate**. (n.d.). NINGBO INNO PHARMCHEM CO.,LTD.
- Evaluating the performance of industrial lubricants. (n.d.).
- Understanding O,O-**Dimethyl Dithiophosphate**: Properties and Uses. (n.d.).
- Dimethyl and diethyl phosphate metabolites of OP pesticides and the... (n.d.). ResearchGate.
- Best Ways to Evaluate Lubricants. (n.d.). Machinery Lubrication.
- Understanding Lubricant Specifications and Standards. (2024, May 3). Gulf Western Oil.
- Experiment No - 6. (n.d.). Scribd.
- How to Evaluate a New Lubricant. (n.d.). Machinery Lubrication.
- Diethyldithiophosphate (DDTP): A Review on Properties, General Applications, and Use in Analytical Spectrometry. (n.d.). ResearchGate.
- Danafloat 233 mineral collector. (n.d.).
- Dimethyldithiophosphate (DMDTP). (n.d.). Biomonitoring California.
- Froth flotation. (n.d.). In Wikipedia.
- Froth Flotation – Fundamental Principles. (n.d.). University of Utah Department of Chemical Engineering.
- Dimethyl dithiophosphoric acid. (n.d.). In Wikipedia.
- O,O-**Dimethyl dithiophosphate**. (n.d.). Haz-Map.
- Dialkyl Dithiophosphate Anti Friction Oil Additive. (2023, November 16). Shanghai Minglan Chemical.
- Laboratory Methods for Testing Lubricants: Ensuring Performance and Reliability. (2024, July 5).
- Dimethyldithiophosphoric acid. (n.d.). ChemBK.

- OPTI-LUBE ZDDP OIL FORTIFIER. (n.d.). Opti-Lube.
- Diethyl dithiophosphoric acid. (n.d.). In Wikipedia.
- DEVELOPMENT OF HUMAN HEALTH TOXICOLOGICAL CRITERIA FOR DMPT AND DEPT. (2006, October 31). Nevada Division of Environmental Protection.
- O,O-dimethyl phosphorodithioate. (n.d.). PubChem.
- Process for preparing O,O-dimethyldithiophosphoric acid and alkaline salts thereof. (n.d.). Google Patents.
- Negative ion chemical ionization GC/MS-MS analysis of dialkylphosphate metabolites of organophosphate pesticides in urine of non-occupationally exposed subjects. (n.d.). Analyst (RSC Publishing).
- Analytical Method for the Determination of Urinary Alkylphosphates in Subjects Occupationally Exposed to Organophosphorus Pesticides and in the General Population. (n.d.). Ovid.
- Development and Validation of a New UFLC–MS/MS Method for the Detection of Organophosphate Pesticide Metabolites in Urine. (2023, August 1). NIH.
- Dimethyl dithiophosphoric acid. (n.d.). Biosynth.
- Flotation Collectors. (n.d.). CNLITE Eco-friendly Gold Leaching Reagents.
- On the Mechanism of ZDDP Antiwear Film Formation. (2016, June 13). ResearchGate.
- On the Mechanism of ZDDP Antiwear Film Formation. (n.d.). Semantic Scholar.
- Flotation Collectors. (n.d.). Kemtec Africa.
- Premium Zinc Dioctyl Dithiophosphate Additive. (n.d.). Briton Oil.
- Brief Introduction of Dithiophosphate. (2019, April 24). CNFREE.
- Brief Introduction of Dithiophosphate. (2019, April 24). CNLITE Eco-friendly Gold Leaching Reagents.
- SYNTHESIS OF DITHIOPHOSPHATE COMPOUNDS AND EVALUATION OF PERFORMANCES AS ANTIWEAR AND A. (n.d.). Journal of Advanced Scientific Research.
- Danafloat 123 mineral collector. (n.d.).
- Why Zinc Lubricant Additives are Now Under Attack. (n.d.).
- Analytical method for the determination of O,O-diethyl phosphate and O,O-diethyl thiophosphate in faecal samples. (n.d.). PubMed.
- Anti-wear properties and mechanisms of dialkyl phosphonates in ester base oils. (2023, July 10). Bibliothèque Centrale Lyon.
- Collecting properties of diisobutyl dithiophosphinate in sulfide minerals flotation from sulfide ore. (2025, August 9). ResearchGate.
- A Critical Overview of Dithiophosphinate and Dithiophosphate Interactions with Base Metal Sulfides and Precious Metals. (n.d.). ResearchGate.
- Wear Mechanisms, Composition and Thickness of Antiwear Tribofilms Formed from Multi-Component Lubricants. (2024, May 14). MDPI.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Dimethyl dithiophosphoric acid - Wikipedia \[en.wikipedia.org\]](#)
- [2. Dimethyl dithiophosphoric acid | 756-80-9 | FD152851 \[biosynth.com\]](#)
- [3. biomonitoring.ca.gov \[biomonitoring.ca.gov\]](#)
- [4. chembk.com \[chembk.com\]](#)
- [5. US4049755A - Process for preparing O,O-dimethyldithiophosphoric acid and alkaline salts thereof - Google Patents \[patents.google.com\]](#)
- [6. Brief Introduction of Dithiophosphate | CNFREE \[cnfreereagent.com\]](#)
- [7. Brief Introduction of Dithiophosphate \[cnlitereagent.com\]](#)
- [8. Froth flotation - Wikipedia \[en.wikipedia.org\]](#)
- [9. chem.mtu.edu \[chem.mtu.edu\]](#)
- [10. Flotation Collectors - Kemtec Africa \[kemtec-africa.com\]](#)
- [11. Danafloat \[danafloat.com\]](#)
- [12. Froth Flootation \[physics.purdue.edu\]](#)
- [13. brief guide for doing the froth flotation test in laboratory – ZJH minerals \[zjhminerals.com\]](#)
- [14. Danafloat \[danafloat.com\]](#)
- [15. O,O-Dimethyl dithiophosphate - Hazardous Agents | Haz-Map \[haz-map.com\]](#)
- [16. ndep.nv.gov \[ndep.nv.gov\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. O,O-dimethyl phosphorodithioate | C2H7O2PS2 | CID 12959 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [19. Negative ion chemical ionization GC/MS-MS analysis of dialkylphosphate metabolites of organophosphate pesticides in urine of non-occupationally exposed subjects - Analyst \(RSC Publishing\) \[pubs.rsc.org\]](#)

- [20. ovid.com \[ovid.com\]](#)
- [21. Development and Validation of a New UFLC–MS/MS Method for the Detection of Organophosphate Pesticide Metabolites in Urine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Dimethyl Dithiophosphate: A Comprehensive Technical Guide to its Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14478535/docs#dimethyl-dithiophosphate-a-comprehensive-technical-guide-to-its-applications\]](https://www.benchchem.com/product/b14478535/docs#dimethyl-dithiophosphate-a-comprehensive-technical-guide-to-its-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

